

Preparing stable stock solutions of Echinatine N-oxide

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Compound of Interest

Compound Name: Echinatine N-oxide

Cat. No.: B15588210

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Technical Support Center: Echinatine N-oxide

This technical support center provides guidance on the preparation of stable stock solutions of **Echinatine N-oxide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Echinatine N-oxide**?

A1: **Echinatine N-oxide** is soluble in polar protic solvents such as methanol and water.^[1] For cell culture experiments, dimethyl sulfoxide (DMSO) is also a commonly used solvent for preparing stock solutions of similar organic compounds.

Q2: How can I improve the solubility of **Echinatine N-oxide**?

A2: If you encounter solubility issues, you can warm the solution to 37°C and use an ultrasonic bath to aid dissolution.^[1]

Q3: What are the recommended storage conditions for **Echinatine N-oxide** powder and stock solutions?

A3: **Echinatine N-oxide** as a solid should be stored desiccated at -20°C.^[1] Stock solutions can be stored at -20°C for several months.^[1] For long-term storage, some suppliers of similar N-oxide compounds recommend temperatures below -15°C. To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

Q4: How stable is **Echinatine N-oxide** in solution?

A4: The stability of pyrrolizidine alkaloid N-oxides, such as **Echinatine N-oxide**, is dependent on the pH of the solution. N-oxides are generally more stable in neutral or slightly acidic conditions and can undergo hydrolysis in strongly acidic or basic conditions.^[2] It is recommended to prepare fresh solutions for immediate use.^[1] If storage is necessary, keep the solution at -20°C or below and protect it from light.

Q5: Can I use solvents other than methanol, water, or DMSO?

A5: While methanol and water are the recommended solvents, other polar aprotic solvents like dimethylformamide (DMF) might be used. However, the stability and solubility in these solvents would need to be validated for your specific experimental conditions. For cell culture applications, ensure the final concentration of any organic solvent is not toxic to the cells.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Compound does not fully dissolve.	Insufficient solvent volume or low solubility at room temperature.	- Increase the solvent volume.- Gently warm the solution to 37°C.- Use an ultrasonic bath to aid dissolution. [1]
Precipitation observed after cooling or storage.	The compound has reached its solubility limit at a lower temperature.	- Prepare a more dilute stock solution.- Before use, allow the vial to warm to room temperature for at least an hour before opening and re-dissolve any precipitate by warming and vortexing. [1]
Inconsistent experimental results.	Degradation of the stock solution.	- Prepare fresh stock solutions for each experiment.- Aliquot the stock solution to avoid multiple freeze-thaw cycles.- Store the stock solution at -20°C or lower and protect from light.- Verify the pH of your experimental medium, as extreme pH can cause degradation. [2]
Change in color of the stock solution.	Potential degradation of the compound.	- Discard the solution and prepare a fresh one.- Ensure proper storage conditions (desiccated, -20°C, protected from light).

Data Presentation

Table 1: General Properties of **Echinatine N-oxide**

Property	Value	Source
Appearance	White to off-white solid	[1]
Molecular Weight	315.36 g/mol	
Solubility	Soluble in methanol and water	[1]
Storage (Solid)	Desiccate at -20°C	[1]
Storage (Solution)	Below -20°C for several months	[1]

Table 2: Solvent Volumes for Preparing **Echinatine N-oxide** Stock Solutions

Desired Concentration	for 1 mg	for 5 mg	for 10 mg
1 mM	3.171 mL	15.855 mL	31.710 mL
5 mM	0.634 mL	3.171 mL	6.342 mL
10 mM	0.317 mL	1.585 mL	3.171 mL

This table is based on the molecular weight of **Echinatine N-oxide** (315.36 g/mol) and provides the required solvent volume to achieve the indicated molar concentration.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of Echinatine N-oxide in DMSO

Materials:

- **Echinatine N-oxide** (solid)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials

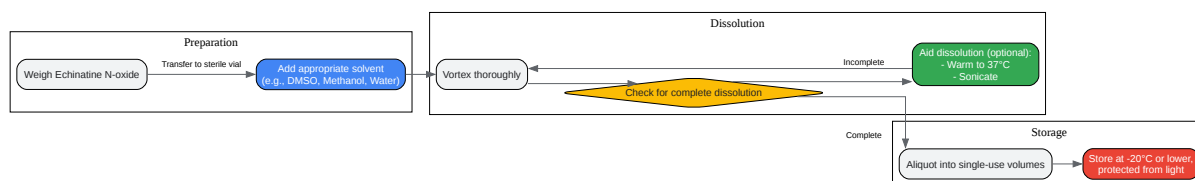
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath set to 37°C (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **Echinatine N-oxide**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.15 mg of the compound.
- Dissolving:
 - Add the weighed **Echinatine N-oxide** to a sterile vial.
 - Add the calculated volume of DMSO. For 3.15 mg, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the solid is completely dissolved.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, you may:
 - Gently warm the vial in a 37°C water bath for a short period.
 - Place the vial in an ultrasonic bath for a few minutes.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or lower, protected from light.

Note: Always allow the vial to come to room temperature for at least one hour before opening to prevent condensation.^[1] For cell culture applications, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically below 0.5%).

Mandatory Visualization



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Caption: Workflow for preparing a stable stock solution of **Echinatine N-oxide**.

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References

- 1. Echinatine N-oxide | CAS:20267-93-0 | Nitrogen-containing Compounds | High Purity | Manufacturer BioCrick [biocrick.com]
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